

The Function and Application of Nampt-IN-10 TFA: A Technical Overview

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Compound of Interest

Compound Name: *Nampt-IN-7*

Cat. No.: *B12409242*

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Introduction

Nampt-IN-10 TFA, also identified as compound 4 in seminal literature, is a potent and selective inhibitor of Nicotinamide Phosphoribosyltransferase (NAMPT).^{[1][2][3][4]} NAMPT is the rate-limiting enzyme in the salvage pathway for nicotinamide adenine dinucleotide (NAD⁺) biosynthesis, a critical molecule for cellular metabolism and energy production. Due to the high metabolic demands of cancer cells, they are particularly reliant on the NAMPT-mediated NAD⁺ salvage pathway for survival. This dependency makes NAMPT a compelling target for anticancer therapies. Nampt-IN-10 TFA has been developed as a novel, non-antimitotic payload for Antibody-Drug Conjugates (ADCs), a targeted therapeutic approach designed to deliver highly potent cytotoxic agents directly to cancer cells while minimizing systemic toxicity.^[4]

Mechanism of Action

Nampt-IN-10 TFA exerts its cytotoxic effects by directly inhibiting the enzymatic activity of NAMPT. This inhibition blocks the conversion of nicotinamide to nicotinamide mononucleotide (NMN), a crucial step in the NAD⁺ salvage pathway. The subsequent depletion of the intracellular NAD⁺ pool disrupts cellular redox reactions, energy metabolism, and NAD⁺-dependent signaling pathways, ultimately leading to cancer cell death. When utilized as an ADC payload, Nampt-IN-10 TFA is internalized by target cancer cells, leading to the release of the active inhibitor and localized cytotoxicity.

Quantitative Data

The inhibitory activity of Nampt-IN-10 TFA has been quantified through cellular cytotoxicity assays across various cancer cell lines. The half-maximal inhibitory concentrations (IC50) are summarized in the table below.

Cell Line	Target Antigen	IC50 (nM)
A2780	-	5
CORL23	-	19
NCI-H526	c-Kit expressing	2
MDA-MB453	HER2 expressing	0.4
NCI-N87	HER2 expressing	1

Experimental Protocols

Cellular Cytotoxicity Assay

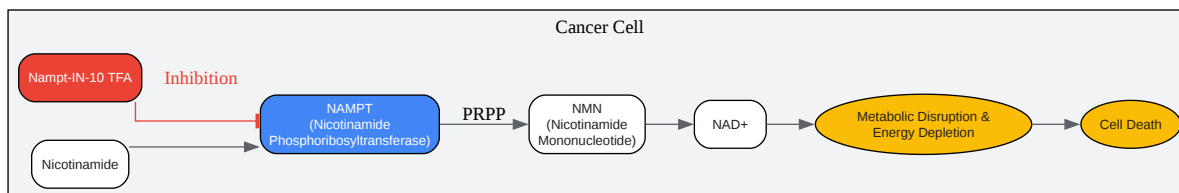
The cellular potency of Nampt-IN-10 TFA was determined using a standard cytotoxicity assay. The following is a detailed methodology based on the established protocols for evaluating NAMPT inhibitors:

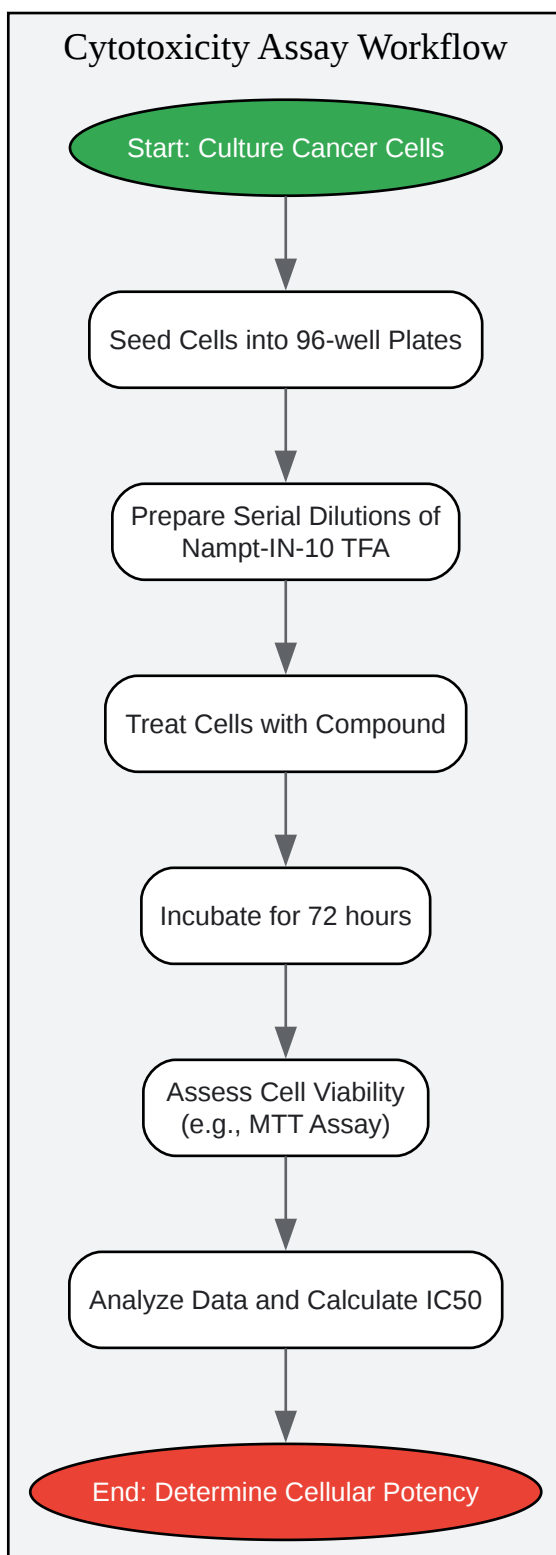
- **Cell Culture:** Cancer cell lines (e.g., A2780, CORL23, NCI-H526, MDA-MB453, and NCI-N87) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Cell Seeding:** Cells are harvested and seeded into 96-well plates at a predetermined density to ensure logarithmic growth during the assay period.
- **Compound Preparation:** Nampt-IN-10 TFA is dissolved in dimethyl sulfoxide (DMSO) to create a stock solution. A dilution series is then prepared in the appropriate cell culture medium to achieve final concentrations typically ranging from 0 to 1 µM.
- **Treatment:** The culture medium is removed from the seeded cells and replaced with the medium containing the various concentrations of Nampt-IN-10 TFA.

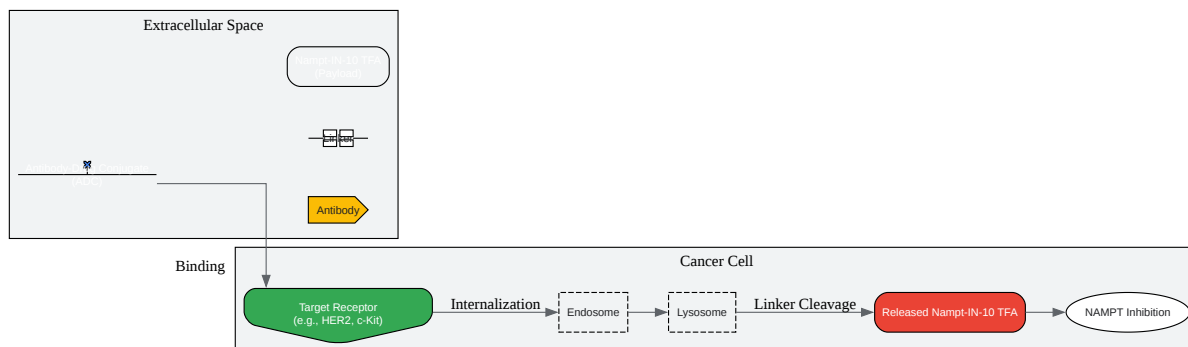
- Incubation: The treated cells are incubated for 72 hours.
- Viability Assessment: After the incubation period, cell viability is assessed using a colorimetric assay such as the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay or a luminescence-based assay like CellTiter-Glo®.
- Data Analysis: The absorbance or luminescence readings are recorded, and the data is normalized to the vehicle-treated control cells. The IC50 values are then calculated by fitting the dose-response data to a four-parameter logistic curve using appropriate software.

Visualizations

To further elucidate the concepts discussed, the following diagrams illustrate the NAMPT signaling pathway and the experimental workflow for evaluating Nampt-IN-10 TFA.







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